

Safety and Handling of 1-(3-Methylphenyl)ethanamine: An In-depth Technical Guide

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Compound of Interest

Compound Name: 1-(3-Methylphenyl)ethanamine

Cat. No.: B1308325

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling procedures for **1-(3-Methylphenyl)ethanamine** in a laboratory setting. Due to the limited availability of specific safety data for this compound, this document incorporates information from structurally related chemicals to provide a thorough understanding of the potential hazards and necessary precautions.

Hazard Identification and Classification

1-(3-Methylphenyl)ethanamine is a primary amine that, based on data from similar compounds, is expected to be a skin, eye, and respiratory irritant. While specific GHS classifications are not readily available for this compound, related structures are often classified as corrosive or irritant.

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation.
- Skin Contact: May cause skin irritation or burns upon prolonged contact.
- Eye Contact: May cause serious eye irritation or damage.

- Ingestion: May be harmful if swallowed.

Physical and Chemical Properties

A summary of the known and computed physical and chemical properties of **1-(3-Methylphenyl)ethanamine** is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₉ H ₁₃ N	PubChem[1]
Molecular Weight	135.21 g/mol	PubChem[1]
Appearance	Solid	Sigma-Aldrich[2]
CAS Number	70138-19-1	PubChem[1]

Note: A comprehensive set of experimentally determined physical properties such as melting point, boiling point, and flash point for **1-(3-Methylphenyl)ethanamine** is not readily available.

Handling and Storage

Proper handling and storage are crucial to minimize the risks associated with **1-(3-Methylphenyl)ethanamine**.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[3][4]
- Avoid contact with skin, eyes, and clothing.[3][4]
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[3][4]
- Avoid breathing dust or vapors.[3][5]
- Wash hands thoroughly after handling.[3][5]

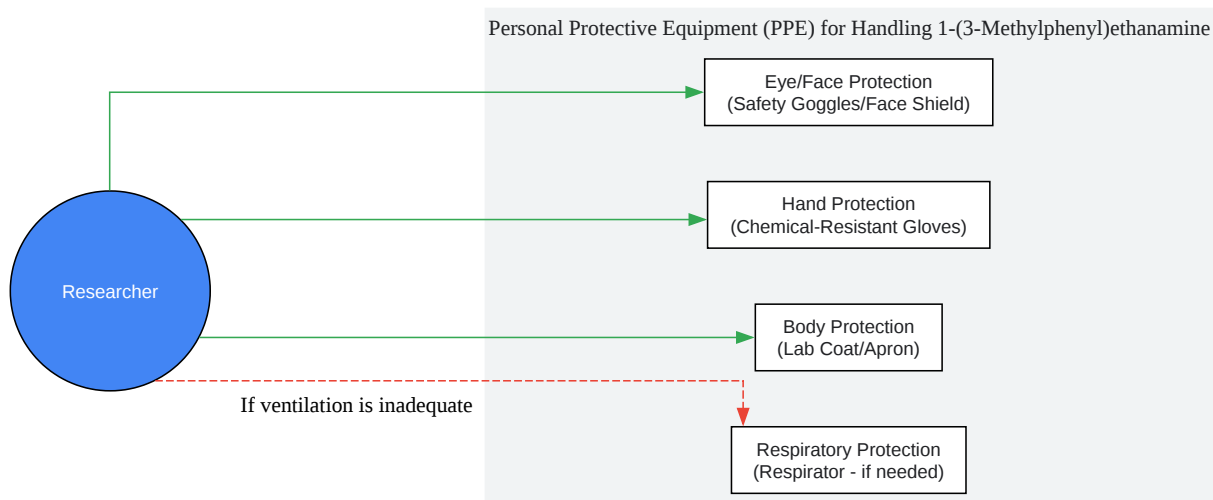
Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[3\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[3\]](#)[\[4\]](#)
- The storage class for this compound is 11 - Combustible Solids.[\[2\]](#)

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **1-(3-Methylphenyl)ethanamine**. A visual guide to the recommended PPE is provided below.

- Eye/Face Protection: Chemical safety goggles or a face shield are essential to protect against splashes.[\[5\]](#)[\[6\]](#)
- Skin Protection:
 - Gloves: Chemical-resistant gloves (e.g., nitrile, neoprene) should be worn. Inspect gloves for integrity before use.[\[7\]](#)
 - Protective Clothing: A lab coat or chemical-resistant apron should be worn to prevent skin contact.[\[8\]](#)
- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating dust or aerosols, a NIOSH-approved respirator may be necessary.[\[6\]](#)



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Recommended Personal Protective Equipment (PPE).

First Aid Measures

In the event of exposure to **1-(3-Methylphenyl)ethanamine**, immediate first aid is critical.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[9]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[9][10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[9][10]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[11]

Accidental Release Measures

In the case of a spill, follow these procedures to ensure safety and minimize environmental contamination. A workflow for spill response is detailed in the diagram below.

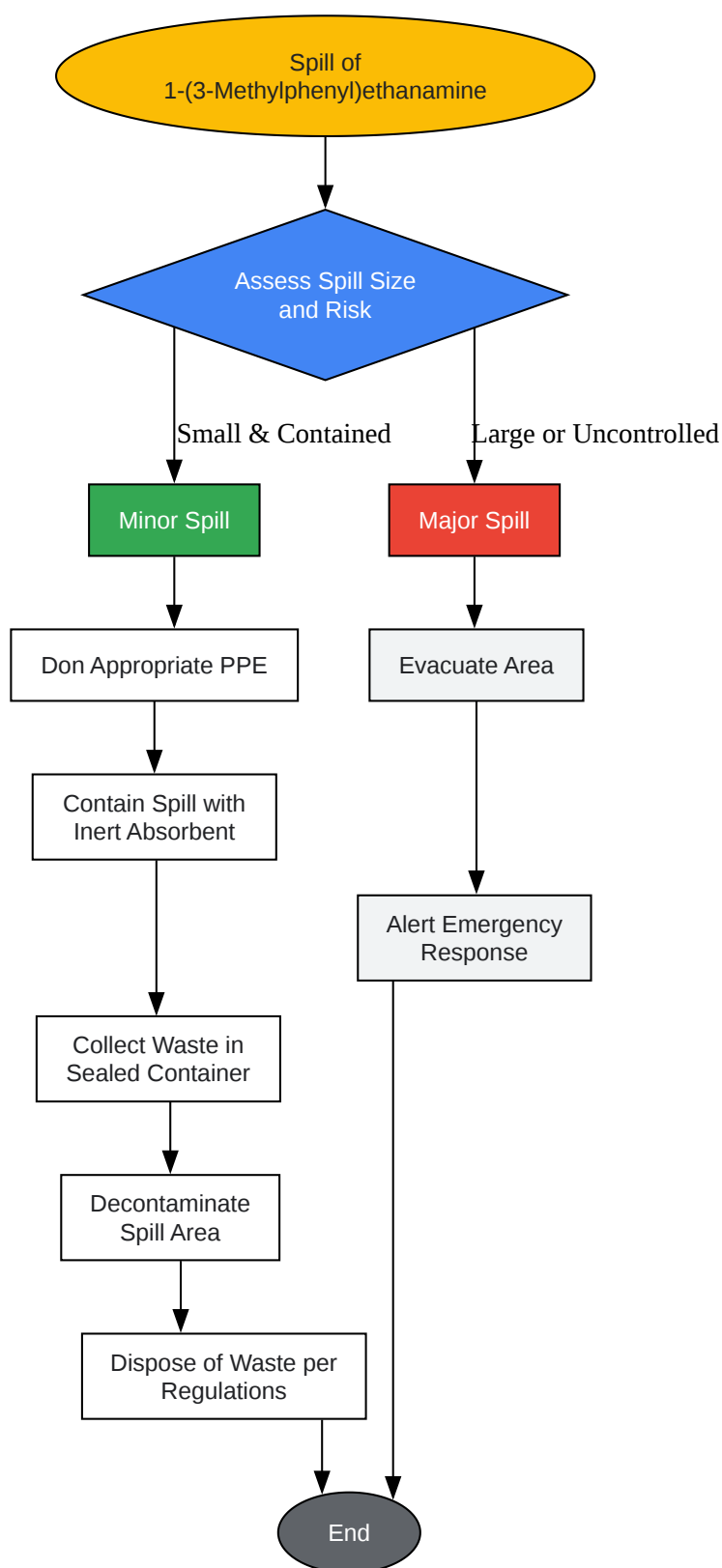
Minor Spill:

- Alert others in the area.
- Wear appropriate PPE.
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
- Collect the absorbed material into a suitable container for disposal.
- Clean the spill area with soap and water.

- Dispose of the waste in accordance with local, state, and federal regulations.

Major Spill:

- Evacuate the area immediately.
- Alert your institution's emergency response team.
- Do not attempt to clean up a large spill without proper training and equipment.



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Workflow for Responding to a Chemical Spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Specific Hazards: Emits toxic fumes under fire conditions.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[12]

Toxicological Information

Specific toxicological data for **1-(3-Methylphenyl)ethanamine** is not available. However, based on the toxicological profiles of similar aromatic amines, it should be handled as a potentially hazardous substance.

Stability and Reactivity

- Reactivity: No specific reactivity data is available.
- Chemical Stability: Stable under recommended storage conditions.[3][4]
- Incompatible Materials: Strong oxidizing agents.[3][4]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, and nitrogen oxides.[12]

Disposal Considerations

Dispose of **1-(3-Methylphenyl)ethanamine** and any contaminated materials in accordance with all applicable local, state, and federal regulations. Contact a licensed professional waste disposal service.[3][4]

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- To cite this document: BenchChem. [Safety and Handling of 1-(3-Methylphenyl)ethanamine: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1308325#safety-and-handling-of-1-3-methylphenyl-ethanamine-in-the-lab]

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